

Preclinical Data on 4D-175 for Geographic Atrophy: A Technical Guide

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Compound of Interest

Compound Name: OYYF-175

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EMERYVILLE, Calif. - This technical guide provides a comprehensive overview of the preclinical data for 4D-175, an investigational adeno-associated virus (AAV)-based gene therapy developed by 4D Molecular Therapeutics (4DMT) for the treatment of geographic atrophy (GA) secondary to age-related macular degeneration (AMD). 4D-175 is designed to deliver a shortened, codon-optimized form of the human complement factor H (sCFH) gene via a proprietary, engineered AAV vector, R100, administered through intravitreal injection.^{[1][2][3]} The therapeutic rationale is to restore normal complement regulation in the retina, thereby slowing the progression of GA.^{[1][4]}

Core Components of 4D-175

- **Vector:** R100, a proprietary and clinically validated retinotropic AAV capsid with enhanced ability to penetrate vitreoretinal barriers and transduce retinal cells following intravitreal administration.^{[2][5]}
- **Transgene:** A codon-optimized sequence encoding a shortened, highly functional version of human complement factor H (sCFH). This shortened form is designed to fit within the packaging capacity of AAV vectors while retaining robust biological activity.^{[1][2][6]}

- Promoter: A ubiquitous promoter is used to drive the expression of the sCFH transgene in retinal cells.[\[2\]](#)[\[5\]](#)

In Vitro Efficacy

The in vitro efficacy of 4D-175 was evaluated in human induced pluripotent stem cell-derived retinal pigment epithelial (iPSC-RPE) cells. These studies aimed to demonstrate dose-dependent expression of sCFH and the subsequent inhibition of the alternative complement pathway.[\[7\]](#)

Data Presentation: In Vitro Studies

Parameter	Assay	Cell Model	Key Findings	Source
Transgene Expression	ELISA	Human iPSC-derived RPE cells	Dose-dependent expression and secretion of sCFH. A corporate presentation shows sCFH concentrations reaching approximately 200 nM at the highest tested multiplicity of infection (MOI).	[2] [5] [7]
Functional Activity	Flow Cytometry & Immunocytochemistry	Human iPSC-derived RPE cells	Dose-dependent reduction in the formation of the Membrane Attack Complex (MAC). A 75%-95% reduction in MAC-positive RPE cells was observed compared to non-transduced cells.	[7]

Experimental Protocols: In Vitro Studies

1. Cell Culture and Transduction:

- Human iPSC-derived RPE cells were cultured.[\[7\]](#)

- Cells were transduced with 4D-175 at varying multiplicities of infection (MOIs). A 4DMT presentation indicates MOIs of 5,000, 20,000, and 50,000 were used for sCFH expression analysis, while MOIs of 800, 2,000, and 5,000 were used for the MAC formation assay.[2][5]

2. sCFH Expression Quantification:

- The concentration of secreted sCFH protein in the cell culture media was quantified using an enzyme-linked immunosorbent assay (ELISA).[7]

3. Complement Activation and MAC Formation Assay:

- The complement pathway was activated by adding 1% serum and 0.5 mg/mL zymosan to the culture media.[7]
- The formation of the Membrane Attack Complex (MAC) on the surface of the RPE cells was analyzed by immunocytochemistry and quantified by flow cytometry.[7]

In Vivo Safety and Biodistribution

The safety, tolerability, and biodistribution of 4D-175 were assessed in non-human primates (NHPs) following a single intravitreal injection.

Data Presentation: In Vivo NHP Studies

Parameter	Animal Model	Dosing	Key Findings	Source
Tolerability	Non-human primates (n=26 eyes)	Single intravitreal injection of up to 5×10^{11} vector genomes (vg)/eye	4D-175 was well-tolerated with no observed toxicities and no notable ocular inflammation through week 12.	[7]
Biodistribution	Non-human primates	Single intravitreal injection	The R100 vector, which is used in 4D-175, has been shown to achieve robust pan-retinal transduction of multiple cell types and layers, including the retinal pigment epithelium and photoreceptors.	[2][5]

Experimental Protocols: In Vivo Studies

1. Animal Model and Administration:

- Non-human primates were used for the safety and biodistribution studies.[7]
- 4D-175 was administered via a single intravitreal injection at doses up to 5×10^{11} vg/eye.[7]

2. Safety and Tolerability Assessment:

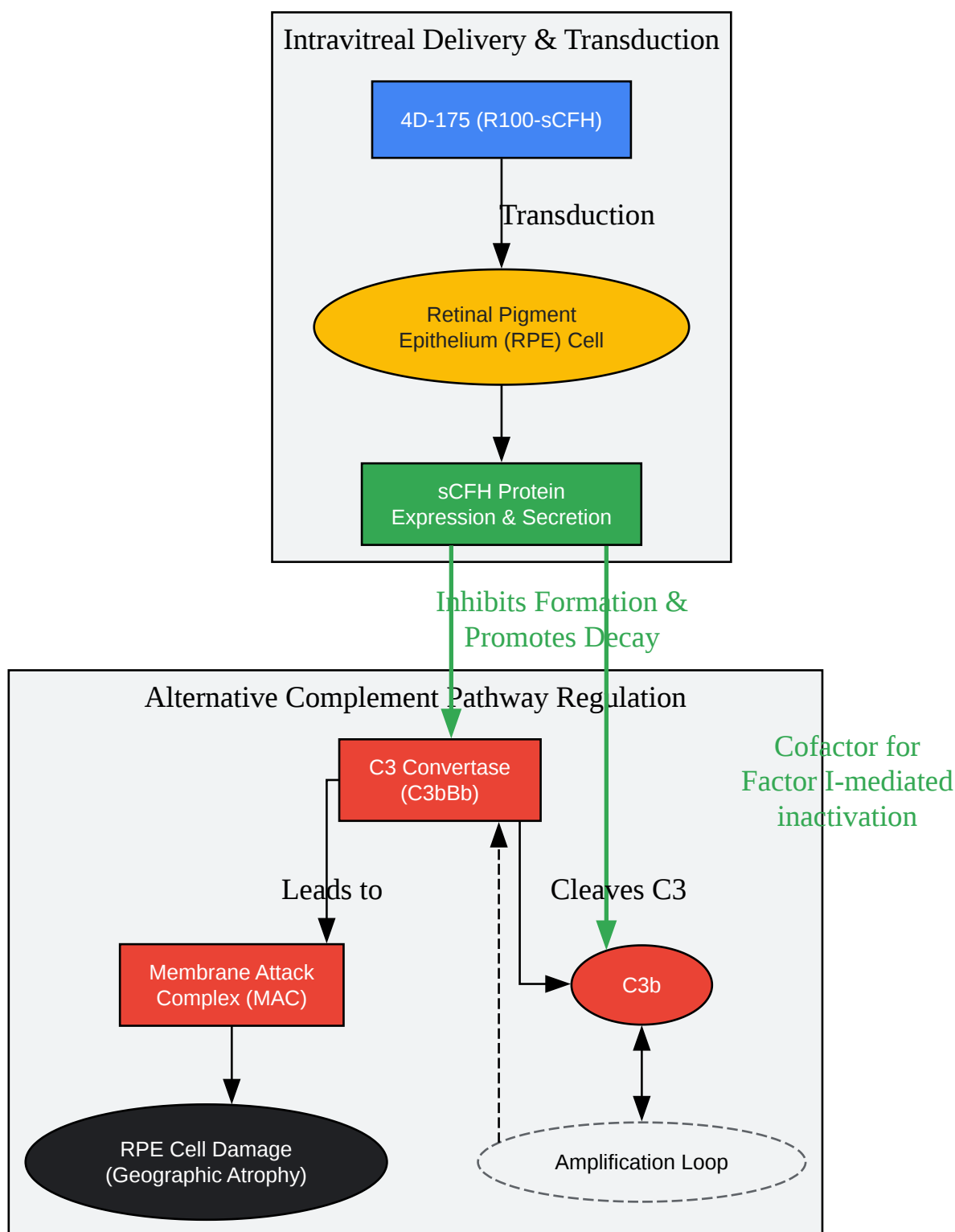
- Ocular health was monitored for 12 weeks, with assessments for toxicities and ocular inflammation.[7]

3. Biodistribution Analysis:

- Retinal biodistribution was evaluated to determine the extent of vector transduction across different retinal layers.[7] While specific quantitative data for 4D-175 biodistribution is not detailed in the provided sources, studies on the R100 vector involved analysis of transgene expression (e.g., GFP) in retinal cross-sections.[2][5]

Mandatory Visualizations

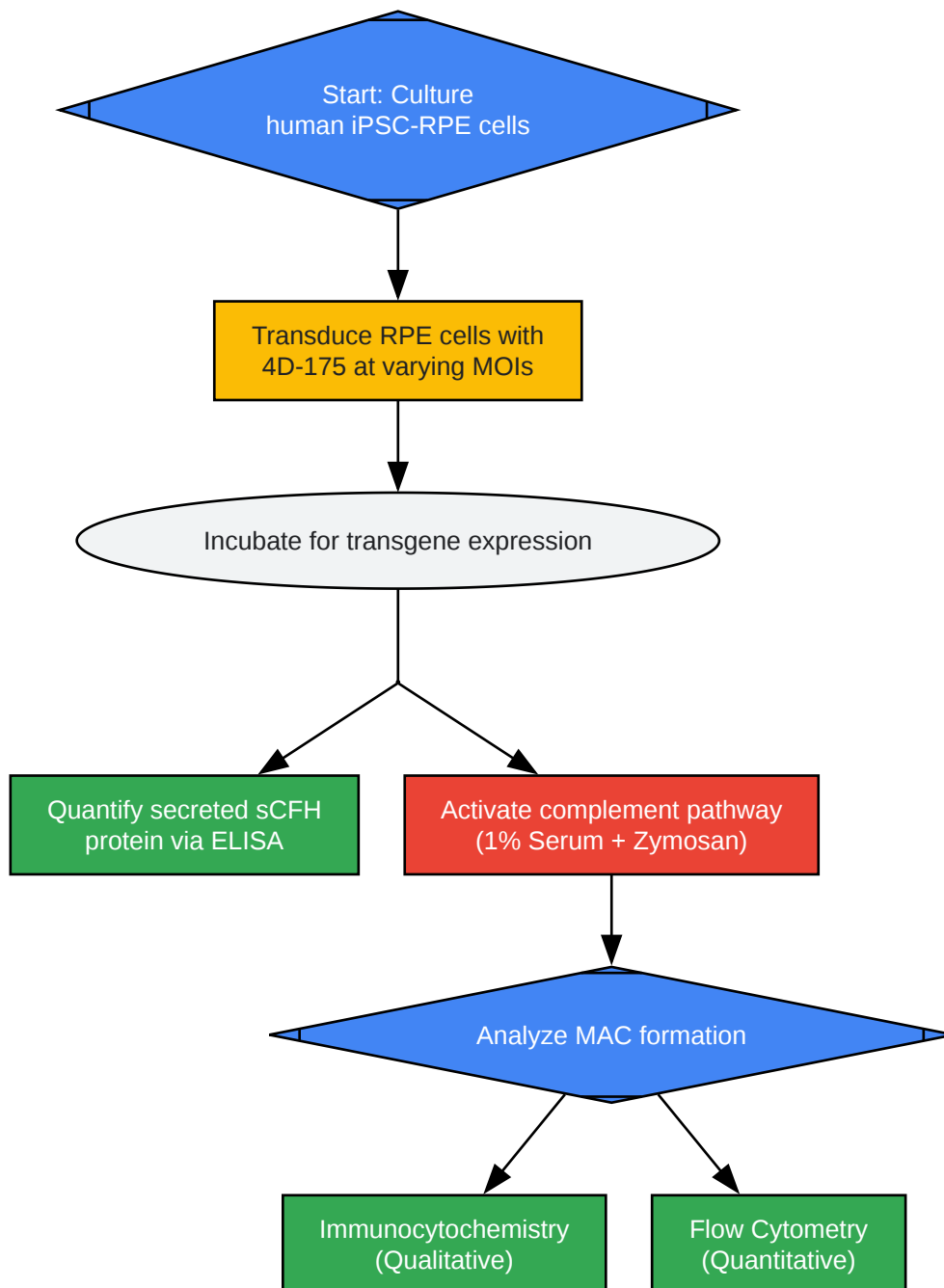
Signaling Pathway of 4D-175



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Caption: Mechanism of Action for 4D-175 in Geographic Atrophy.

Experimental Workflow for In Vitro Characterization



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Caption: Workflow for in vitro characterization of 4D-175.

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